

N,N-Dimethyl-p-phenylenediamine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-Dimethyl-p-phenylenediamine*

Cat. No.: B046274

[Get Quote](#)

Core Chemical Properties of N,N-Dimethyl-p-phenylenediamine

N,N-Dimethyl-p-phenylenediamine is an organic compound notable for its role as an intermediate in the production of dyes, such as methylene blue, and as an analytical reagent. [1] This technical summary outlines its fundamental molecular characteristics.

Molecular Formula and Weight

The essential chemical identifiers for **N,N-Dimethyl-p-phenylenediamine** are detailed below. The molecular formula defines the elemental composition of the molecule, while the molecular weight, or molar mass, is critical for stoichiometric calculations in chemical reactions.

Property	Value	Source
Molecular Formula	C8H12N2	[1][2][3]
Molecular Weight	136.19 g/mol	[1][4]
Alternate Molecular Weight	136.198 g/mol	[2][5]
CAS Number	99-98-9	[1][2][3]

The compound is also known by several synonyms, including N,N-Dimethyl-1,4-phenylenediamine, p-Aminodimethylaniline, and 4-(Dimethylamino)aniline.[1] It exists as a

colorless to reddish-violet solid and is used as a chemical intermediate for dyes and as a photographic developer.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N,N-dimethyl-p-phenylenediamine | C₈H₁₂N₂ | CID 7472 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N,N-Dimethyl-p-phenylenediamine | SIELC Technologies [sielc.com]
- 3. tronchemicals.com [tronchemicals.com]
- 4. N,N-Dimethyl-p-phenylenediamine 97 99-98-9 [sigmaaldrich.com]
- 5. N,N-Dimethylphenylenediamine - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [N,N-Dimethyl-p-phenylenediamine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046274#n-n-dimethyl-p-phenylenediamine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com